

# Technical Whitepaper: 2-Chloro-7-fluoroquinazoline-4-acetic Acid

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## Compound of Interest

Compound Name: 2-Chloro-7-fluoroquinazoline-4-acetic Acid

Cat. No.: B12283536

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## Structural Elucidation, Synthesis Strategy, and Medicinal Utility[1] Executive Summary

**2-Chloro-7-fluoroquinazoline-4-acetic acid** is a specialized heterocyclic building block used primarily in the development of Aldose Reductase Inhibitors (ARIs) and kinase inhibitors (e.g., EGFR).[1] Its structural core—the quinazoline ring—is a "privileged scaffold" in medicinal chemistry.[1] The presence of the C2-chlorine atom provides a critical electrophilic handle for late-stage diversification (via

), while the C7-fluorine atom modulates metabolic stability and lipophilicity.[1] The C4-acetic acid moiety serves as a key pharmacophore for hydrogen bonding or further derivatization into amides/esters.[1]

- CAS Number: 1784613-73-5[1][2]
- Molecular Formula:

[1][2]

- Molecular Weight: 240.62 g/mol [1][2]

## Nomenclature and Chemical Identity

While often listed in catalogs by its semi-systematic name, the rigorous IUPAC designation is required for regulatory and patent precision.[1]

### IUPAC Name Derivation

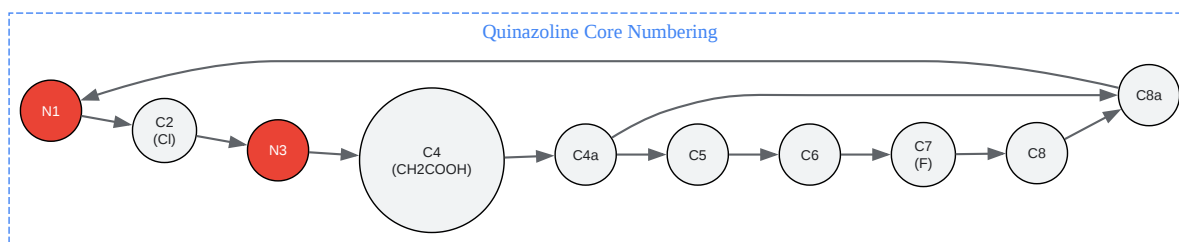
The systematic naming follows the hierarchy of functional groups and heterocyclic numbering:

- Principal Group: Carboxylic acid ( ) takes precedence, defining the suffix and the parent chain as "acetic acid." [1]
- Parent Heterocycle: Quinazoline.[1][3][4][5][6][7] Numbering starts at the nitrogen atom ( ) adjacent to the carbon between the rings, proceeding toward the other nitrogen ( ) to minimize locants.[1]
- Substituents:
  - Position 2: Chlorine (Chloro-)[1][5]
  - Position 7: Fluorine (Fluoro-)[1][8]
  - Position 4: The acetic acid chain attaches here.[1][7]

Official IUPAC Name: 2-(2-Chloro-7-fluoroquinazolin-4-yl)acetic acid [1]

### Structural Numbering Visualization

The following diagram illustrates the locant assignment critical for understanding the regiochemistry described in Section 3.[1]



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Figure 1: Numbering scheme for the 2,7-disubstituted quinazoline scaffold.

## Strategic Synthesis: The Regioselectivity Challenge

Synthesizing this molecule requires overcoming a specific challenge: distinguishing between the C2 and C4 positions on the quinazoline ring.<sup>[1]</sup> Both are electrophilic, but for this target, we must install the carbon chain at C4 while preserving the chlorine at C2.<sup>[1]</sup>

### The "Malonate Displacement" Route

The most robust industrial route utilizes the difference in reactivity between the C2 and C4 positions of a 2,4-dichloro intermediate.<sup>[1]</sup>

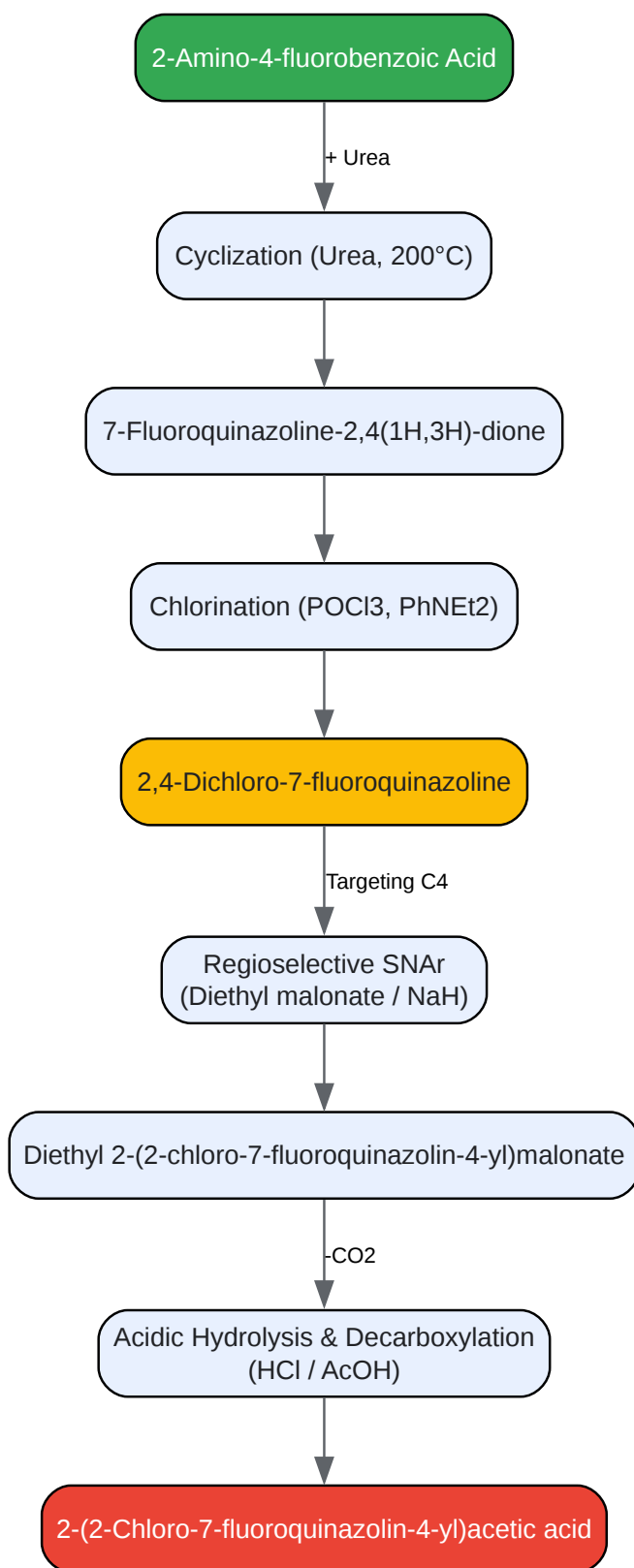
**Mechanistic Insight:** In 2,4-dichloroquinazoline, the C4 position is significantly more reactive toward nucleophilic attack than C2.<sup>[1]</sup> This is due to the summation of electron-withdrawing effects from both nitrogen atoms (

and

) focusing on C4, whereas C2 is flanked by nitrogens that can donate electron density via resonance, slightly mitigating its electrophilicity.<sup>[1]</sup>

## Synthesis Pathway Diagram

The following flowchart outlines the stepwise conversion from the aniline precursor to the final acetic acid derivative.



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Figure 2: Retrosynthetic pathway utilizing regioselective S<sub>N</sub>Ar displacement.[1]

## Detailed Experimental Protocols

Note: All procedures should be performed in a fume hood with appropriate PPE. The 2,4-dichloro intermediate is a potent skin sensitizer.[1]

### Step 1: Synthesis of 2,4-Dichloro-7-fluoroquinazoline[1]

- Reagents: 7-Fluoroquinazoline-2,4-dione (1.0 eq), Phosphorus oxychloride ( , 10.0 eq), N,N-Diethylaniline (1.5 eq).
- Procedure: Suspend the dione in . Add N,N-diethylaniline dropwise (catalyst/base).[1] Reflux the mixture for 4–6 hours until the solution becomes clear.
- Workup: Remove excess under reduced pressure. Pour the residue onto crushed ice/water (Caution: Exothermic).[1] Extract with dichloromethane (DCM).[1] Wash organic layer with saturated and brine.[1] Dry over and concentrate.
- Outcome: Yellow solid. Used immediately due to moisture sensitivity.[1]

### Step 2: C4-Selective Alkylation (The Critical Step)

This step installs the carbon backbone of the acetic acid group.[1]

- Reagents: Diethyl malonate (1.1 eq), Sodium Hydride (60% in oil, 2.2 eq), THF (anhydrous).
- Procedure:
  - Wash NaH with hexane to remove oil.[1] Suspend in dry THF at 0°C.

- Add diethyl malonate dropwise.<sup>[1]</sup> Stir for 30 min to form the enolate (clear solution).
- Cool the 2,4-dichloro-7-fluoroquinazoline (from Step 1) in THF to -10°C.
- Crucial: Cannulate the malonate enolate slowly into the quinazoline solution. (Adding the enolate to the electrophile favors mono-substitution at C4).<sup>[1]</sup>
- Observation: The reaction typically turns deep orange/red.<sup>[1]</sup>
- Validation: TLC should show consumption of the starting material ( in 20% EtOAc/Hex) and appearance of a polar spot.<sup>[1]</sup>

## Step 3: Hydrolysis and Decarboxylation<sup>[1]</sup>

- Reagents: 6N HCl, Acetic Acid.
- Procedure: Dissolve the malonate intermediate in a 1:1 mixture of 6N HCl and glacial acetic acid. Reflux for 3–4 hours.<sup>[1]</sup>
- Mechanism: The acid hydrolyzes the ethyl esters to carboxylic acids.<sup>[1]</sup> The resulting gem-dicarboxylic acid is unstable at reflux and undergoes thermal decarboxylation ( ) to yield the mono-acetic acid.<sup>[1]</sup>
- Purification: Cool to room temperature. The product often precipitates.<sup>[1]</sup> Filter and wash with cold water.<sup>[1]</sup> Recrystallize from Ethanol/Water.<sup>[1]</sup>

## Medicinal Chemistry Applications

The 2-(2-Chloro-7-fluoroquinazolin-4-yl)acetic acid scaffold is not a drug in itself but a high-value intermediate.<sup>[1]</sup>

## Aldose Reductase Inhibitors (ARIs)

Research indicates that quinazoline-4-acetic acid derivatives are potent inhibitors of Aldose Reductase (ALR2), the enzyme implicated in diabetic complications (neuropathy, retinopathy).<sup>[1]</sup>

- SAR Insight: The carboxylic acid headgroup binds to the anion-binding pocket (Tyr48, His110, Trp111) of the enzyme.[\[1\]](#)
- Role of 2-Cl: The chlorine allows for the attachment of lipophilic side chains (e.g., benzylamines) that occupy the specificity pocket of ALR2, enhancing potency into the nanomolar range.[\[1\]](#)

## Kinase Inhibition (EGFR)

While EGFR inhibitors typically possess an aniline at C4, the acetic acid motif allows for the creation of irreversible inhibitors by coupling the acid to cysteine-trap warheads, or by converting the acid to a hydroxamic acid for dual EGFR/HDAC inhibition.[\[1\]](#)

## Data Summary: Physical Properties

| Property         | Value    | Relevance                                                                                        |
|------------------|----------|--------------------------------------------------------------------------------------------------|
| LogP (Predicted) | ~1.8     | Good membrane permeability for intracellular targets. <a href="#">[1]</a>                        |
| pKa (Acid)       | ~3.8     | Ionized at physiological pH; requires esterification for prodrug strategies. <a href="#">[1]</a> |
| H-Bond Donors    | 1 (COOH) | Interaction with catalytic residues (e.g., Tyr48 in ALR2). <a href="#">[1]</a>                   |
| H-Bond Acceptors | 4        | N1, N3, C=O, F interaction points.                                                               |

## References

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